

2-Chloro-N,N-diphenylacetamide molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-N,N-diphenylacetamide

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An In-depth Technical Guide on 2-Chloro-N,N-diphenylacetamide

This guide provides a comprehensive overview of the chemical properties of **2-Chloro-N,N-diphenylacetamide**, including its molecular weight and formula. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Properties

2-Chloro-N,N-diphenylacetamide is a chemical compound with the molecular formula $C_{14}H_{12}ClNO$.^{[1][2]} Its molecular weight is 245.70 g/mol .^{[1][2]}

Property	Value
Molecular Formula	$C_{14}H_{12}ClNO$
Molecular Weight	245.70 g/mol

Experimental Protocols

Synthesis of 2-Chloro-N,N-diphenylacetamide^[3]

A common method for the synthesis of **2-Chloro-N,N-diphenylacetamide** involves the reaction of diphenylamine with chloroacetyl chloride.

Materials:

- Diphenylamine (0.04 M)
- Toluene (200 ml)
- Chloroacetyl chloride (0.04 M)
- Crushed ice
- Cold water
- Ethanol

Procedure:

- Dissolve diphenylamine in toluene.
- Add chloroacetyl chloride to the solution.
- Reflux the reaction mixture for 4 hours.
- Pour the mixture into crushed ice.
- Allow the product to precipitate overnight.
- Filter the precipitate.
- Wash the precipitate with cold water.
- Dry the precipitate.
- Recrystallize the product from ethanol.

Logical Relationship Diagram

The following diagram illustrates the connection between the chemical compound and its fundamental properties.



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Caption: Relationship between **2-Chloro-N,N-diphenylacetamide** and its key properties.

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References

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